

A Technical Guide to the Physical Properties of Methyl 2-oxo-1-cycloheptanecarboxylate

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Compound of Interest

Compound Name: Methyl 2-oxo-1-cycloheptanecarboxylate

Cat. No.: B1346456

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the known physical properties of **Methyl 2-oxo-1-cycloheptanecarboxylate** (CAS No: 52784-32-4), a key chemical intermediate in various organic syntheses. The information is compiled for professionals in research and development who require precise data for reaction planning, process scale-up, and safety assessments.

Core Physical and Chemical Properties

Methyl 2-oxo-1-cycloheptanecarboxylate is a cyclic β -keto ester.^[1] Its physical state is typically a colorless to pale-yellow or yellow-brown liquid.^[1] The compound's structure, featuring a cycloheptane ring with both a ketone and a methyl ester functional group, dictates its physical characteristics and reactivity.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **Methyl 2-oxo-1-cycloheptanecarboxylate**. This data is compiled from publicly available chemical databases and supplier specifications.

Property	Value	Conditions	Source
Molecular Formula	C ₉ H ₁₄ O ₃	-	[1][3]
Molecular Weight	170.21 g/mol	-	[3][4]
Boiling Point	112-114 °C	at 10 mmHg	[2][4]
Density	1.09 g/mL	at 25 °C	[2][4]
Refractive Index (n _{20/D})	1.474	at 20 °C	[4]
Flash Point	>230 °F (>110 °C)	Closed Cup	[2]
Water Solubility	Sparingly soluble (12 g/L)	at 25 °C	[1]
Organic Solvent Solubility	Soluble	-	[2]
pKa (Predicted)	12.04 ± 0.20	-	[1]

Experimental Protocols for Property Determination

While specific experimental records for this compound are not publicly detailed, the determination of its core physical properties follows standard laboratory methodologies. The protocols outlined below are generalized procedures typical for characterizing liquid organic compounds.

Boiling Point Determination

The boiling point was likely determined under reduced pressure (vacuum distillation) to prevent thermal decomposition, a common practice for high-boiling-point organic molecules.

- Apparatus: A distillation apparatus equipped with a short-path distillation head, a thermometer, a vacuum pump, and a manometer.
- Methodology:
 - The compound is placed in a round-bottom flask with boiling chips.

- The apparatus is assembled and connected to a vacuum pump.
- The pressure is reduced to a stable value (e.g., 10 mmHg) as measured by the manometer.
- The flask is heated gently.
- The temperature at which the liquid boils and its vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

Density Measurement

Density is typically measured using a pycnometer or a digital density meter for high accuracy.

- Apparatus: A pycnometer of a known volume, an analytical balance, and a temperature-controlled water bath.
- Methodology:
 - The empty pycnometer is weighed precisely.
 - It is then filled with the sample liquid, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a water bath to bring it to a constant temperature (e.g., 25 °C).
 - The pycnometer is removed, dried, and weighed again.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index is a measure of how light propagates through the substance and is a useful indicator of purity.

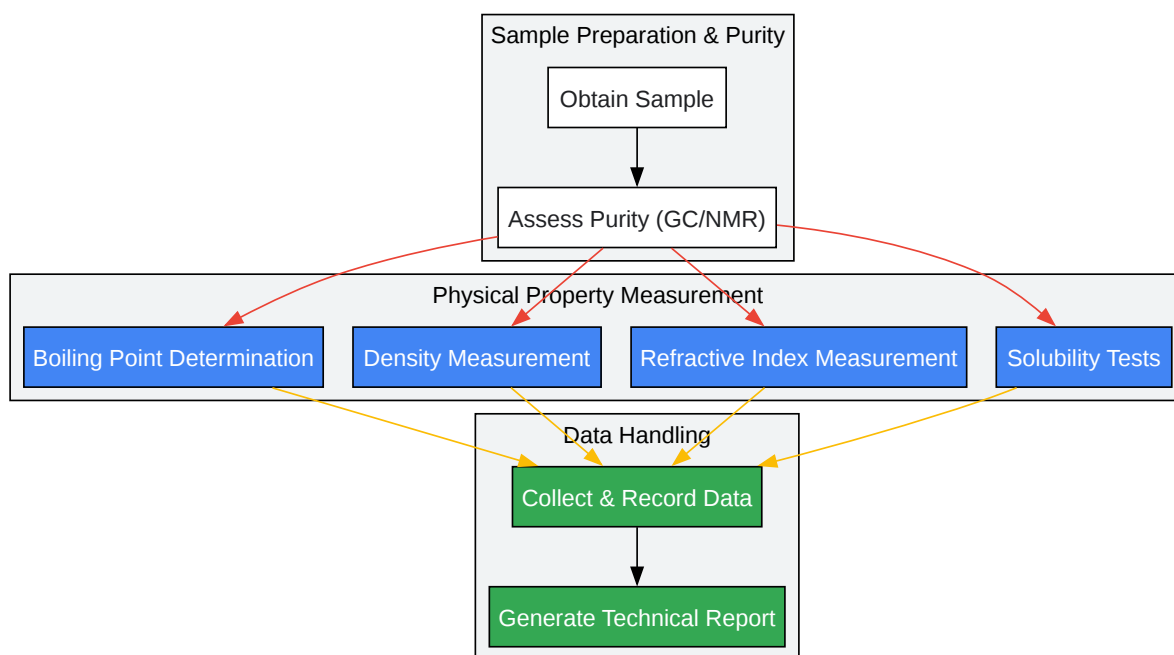
- Apparatus: An Abbé refractometer with a sodium lamp (D-line, 589 nm) and a circulating water bath for temperature control.

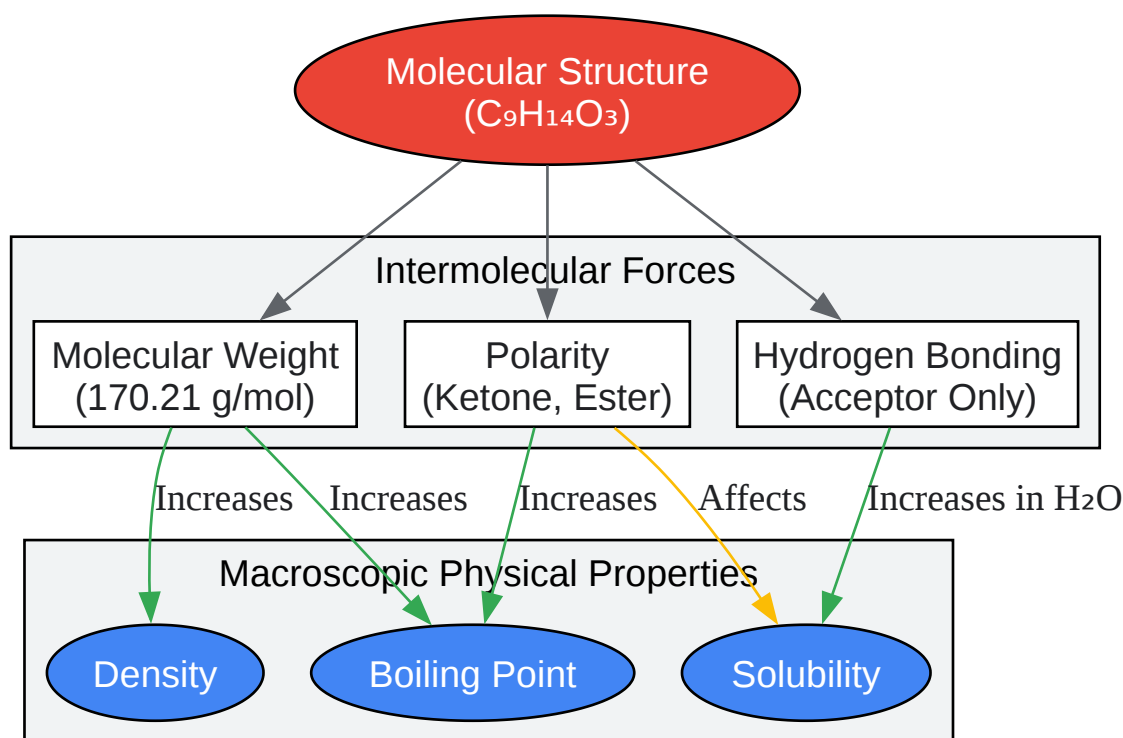
- Methodology:
 - The refractometer prisms are cleaned and calibrated with a standard (e.g., distilled water).
 - A few drops of the sample are placed on the lower prism.
 - The prisms are closed, and the temperature is allowed to equilibrate to 20 °C.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Visualized Workflows and Relationships

General Workflow for Physical Property Characterization

The following diagram illustrates a standard workflow for the physical characterization of a chemical sample like **Methyl 2-oxo-1-cycloheptanecarboxylate**.





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